

Mepanipyrim (CAS No. 110235-47-7): A Comprehensive Technical Guide

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Compound of Interest		
Compound Name:	Mepanipyrim	
Cat. No.:	B033164	Get Quote

For Researchers, Scientists, and Drug Development Professionals

Abstract

Mepanipyrim, an anilinopyrimidine fungicide, is a significant compound in agricultural science for its efficacy against a range of fungal pathogens, notably Botrytis cinerea (gray mold) and Venturia species (scab). This technical guide provides an in-depth analysis of **Mepanipyrim**, covering its physicochemical properties, synthesis, mechanism of action, analytical methodologies for its detection, and toxicological profile. The document is intended to serve as a comprehensive resource for researchers, scientists, and professionals in drug development, offering detailed experimental protocols and visual representations of key biological pathways and experimental workflows.

Chemical and Physical Properties

Mepanipyrim is chemically known as 4-methyl-N-phenyl-6-(1-propynyl)pyrimidin-2-amine.[1][2] [3] Its fundamental properties are summarized in the table below, providing essential data for experimental design and formulation.



Property	Value	References
CAS Number	110235-47-7	[1][2][3]
Molecular Formula	C14H13N3	[1][2][3]
Molecular Weight	223.27 g/mol	[1][2][3]
Appearance	Light yellow crystalline powder	
Melting Point	132.8 °C	-
Boiling Point	418.2 ± 47.0 °C (Predicted)	_
Flash Point	131 °C	_
Vapor Pressure	1.33 mPa at 20°C	-
Water Solubility	5.58 mg/L at 20°C	-
LogP (Octanol-Water Partition Coefficient)	3.280	_

Synthesis of Mepanipyrim

The synthesis of **Mepanipyrim** is a multi-step process that involves the formation of a pyrimidine ring followed by subsequent functionalization. While specific industrial synthesis protocols are proprietary, a general synthetic route can be outlined based on available chemical literature. The process typically begins with the condensation of a benzoguanidine salt with ethyl acetoacetate to form an anilinopyrimidinone intermediate. This intermediate is then chlorinated using a reagent such as phosphorus oxychloride to yield a 2-chloropyrimidine aniline derivative. The final step involves a coupling reaction, often a Sonogashira or similar cross-coupling reaction, between the 2-chloropyrimidine aniline and an alkyne to introduce the propynyl group, yielding **Mepanipyrim**.

General Synthetic Scheme:

 Formation of the Pyrimidinone Ring: Reaction of a benzoguanidine salt with ethyl acetoacetate.



- Chlorination: Treatment of the resulting anilinopyrimidinone with a chlorinating agent like phosphorus oxychloride.
- Alkyne Coupling: Cross-coupling reaction of the 2-chloropyrimidine aniline with a suitable alkyne.

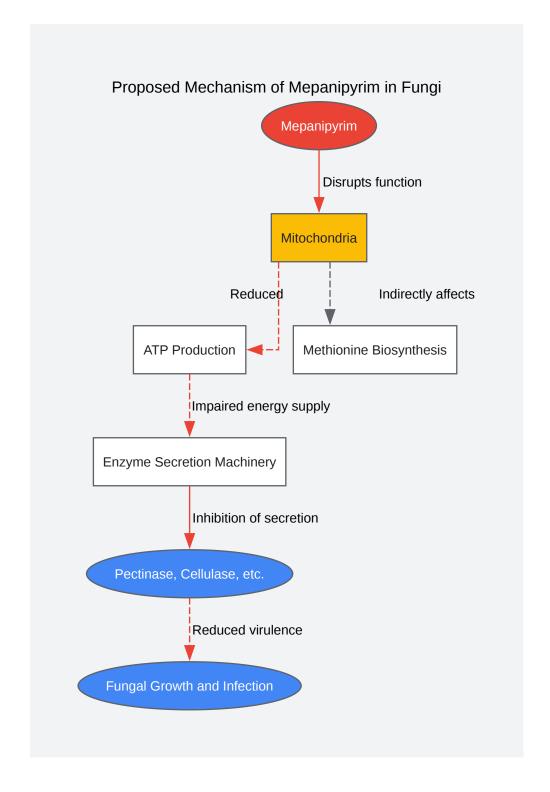
Specific reaction conditions, including catalysts, solvents, temperatures, and yields, are crucial for optimizing this synthesis and are typically detailed in patented literature.

Mechanism of Action Antifungal Activity

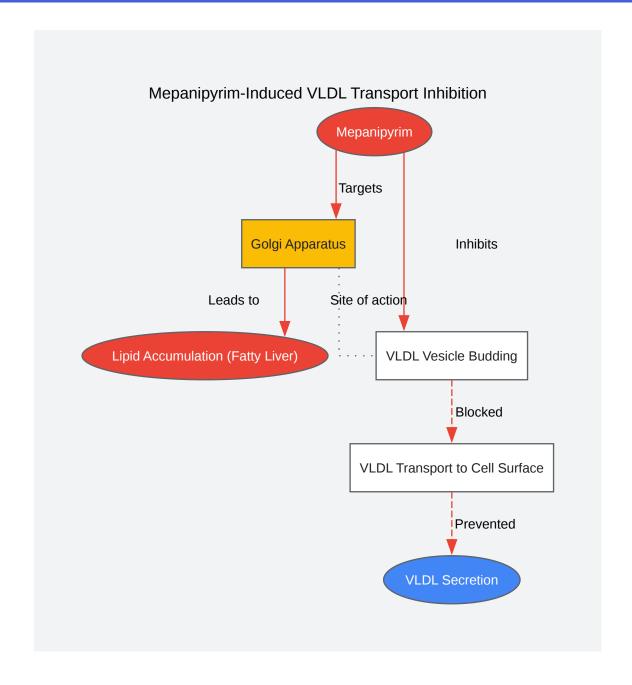
Mepanipyrim's primary application is as a fungicide. Its mode of action is multifaceted, with evidence pointing towards two main mechanisms: the inhibition of fungal enzyme secretion and the disruption of mitochondrial function.

Initially, it was proposed that anilinopyrimidine fungicides like **Mepanipyrim** inhibit the biosynthesis of methionine in fungi.[4] However, further research has indicated that this is likely a secondary effect. The primary mode of action is now believed to be the disruption of mitochondrial function.[4][5][6] This disruption leads to a cascade of cellular events, including the inhibition of the secretion of crucial cell-wall-degrading enzymes such as pectinases and cellulases, which are essential for the pathogen to infect the host plant.[5][6]

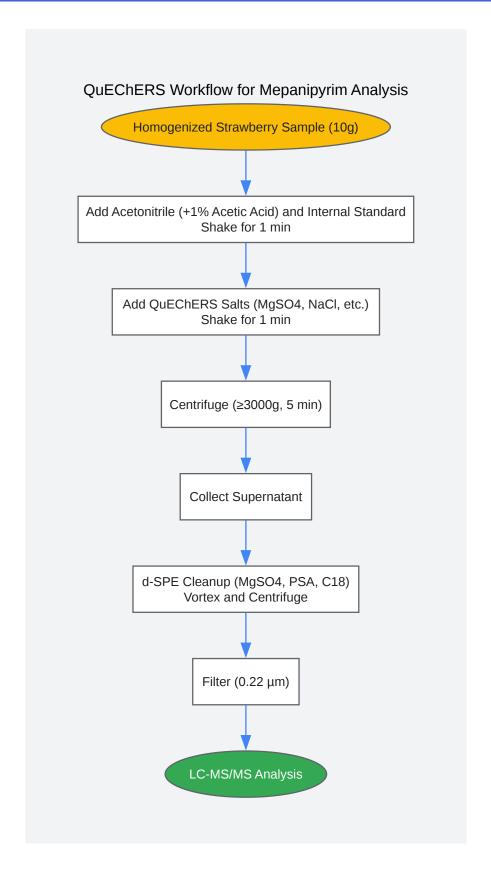




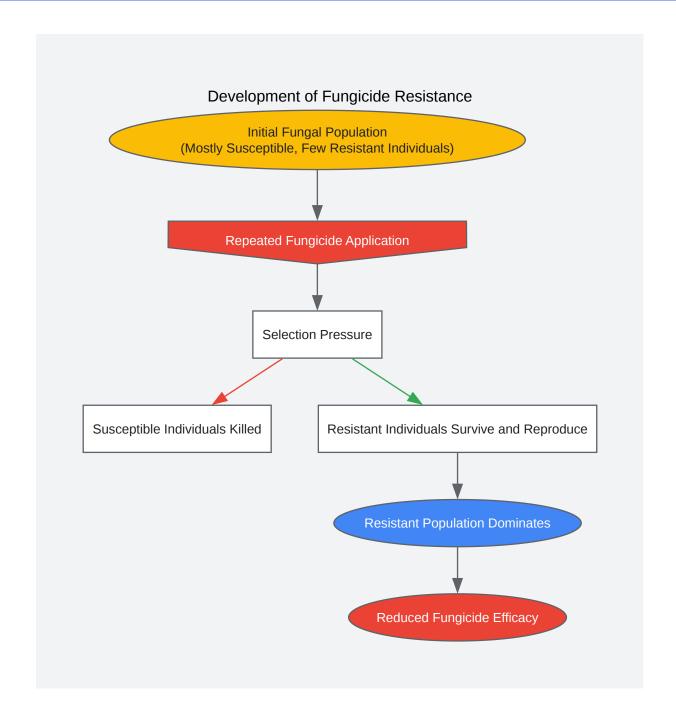












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